

Preparing Stock Solutions of CAY10512: An Application Note

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Compound of Interest

Compound Name: CAY10512

Cat. No.: B15619777

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This document provides detailed protocols for the preparation of stock solutions of **CAY10512**, a potent analog of resveratrol and an inhibitor of NF- κ B activation.^{[1][2][3]} Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Introduction to CAY10512

CAY10512, with the formal name 1-fluoro-2-[2-(4-methoxyphenyl) ethenyl]-benzene, is a substituted trans-stilbene that demonstrates significantly greater potency than resveratrol in antioxidant activity and inhibition of TNF α -induced NF- κ B activation.^{[1][3]} It is widely used in research related to immunity, inflammation, cellular stress responses, and apoptosis.^{[3][4]} Understanding its chemical properties is essential for proper handling and solution preparation.

Chemical and Physical Properties

Property	Value	Reference
CAS Registry Number	139141-12-1	[5]
Molecular Formula	C15H13FO	[1][5]
Formula Weight	228.3 g/mol	[1][5]
Purity	≥97%	[1][5]
Appearance	Crystalline solid	[5]
Storage Temperature	-20°C	[1][5]
Stability	≥ 4 years at -20°C	[1][5]

Solubility of CAY10512

CAY10512 is soluble in various organic solvents but has limited solubility in aqueous buffers.[5] The choice of solvent will depend on the specific requirements of the downstream application.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	~3 mg/mL	[1][5]
Dimethyl sulfoxide (DMSO)	~2 mg/mL	[1][5]
Ethanol	~0.5 mg/mL	[1][5]
DMF:PBS (pH 7.2) (1:2)	~0.3 mg/mL	[1][5]

Note: For applications requiring an aqueous buffer, it is recommended to first dissolve **CAY10512** in DMF and then dilute with the aqueous buffer of choice.[5] Aqueous solutions of **CAY10512** are not recommended for storage for more than one day.[5]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10512** in DMSO. This is a common starting concentration for many in vitro experiments.

Materials

- **CAY10512** (crystalline solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

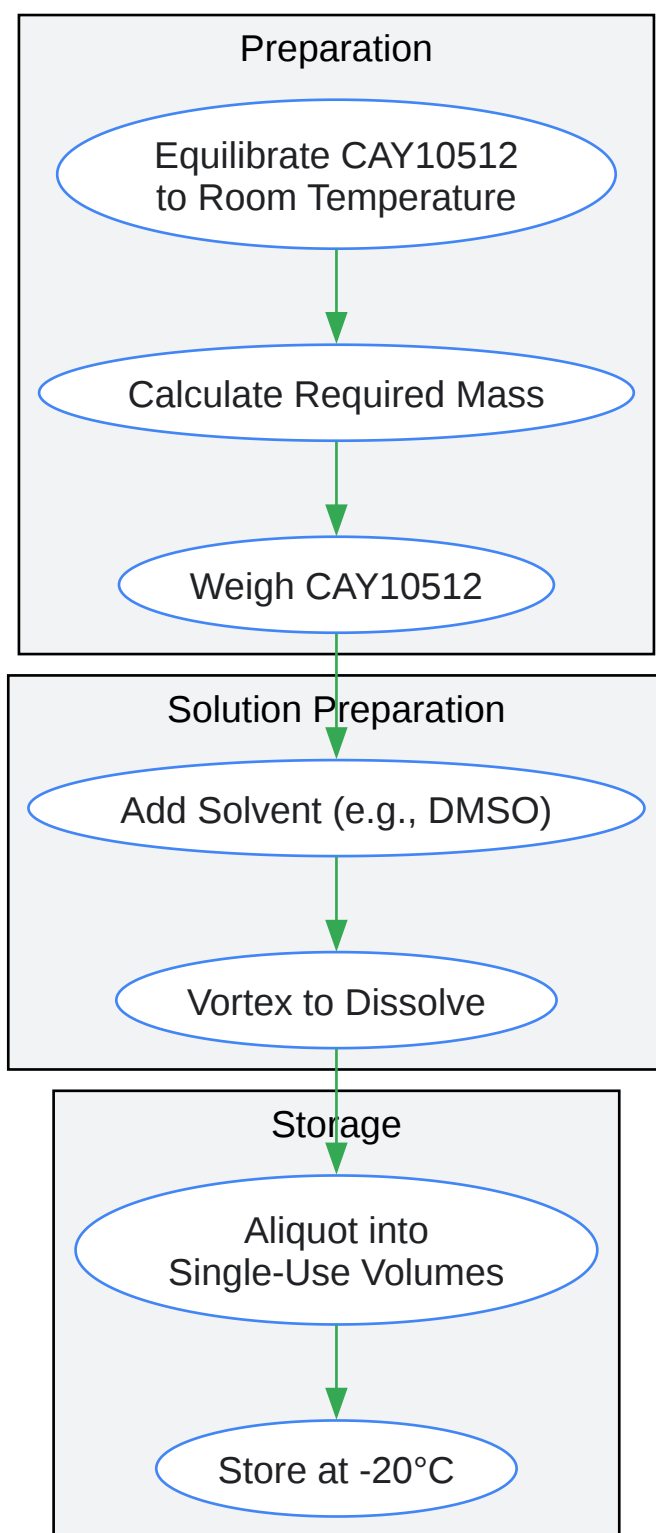
Procedure

- **Acclimatization:** Before opening, allow the vial of **CAY10512** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Mass Calculation:** Calculate the mass of **CAY10512** required to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 228.3 \text{ g/mol} / 1000$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 228.3 \text{ g/mol} \times (1 \text{ L} / 1000 \text{ mL}) \times (1000 \text{ mg} / 1 \text{ g}) = 2.283 \text{ mg}$
- **Weighing:** Carefully weigh out the calculated mass of **CAY10512** using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **CAY10512**. For the example above, this would be 1 mL.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the **CAY10512** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.

- Aliquoting and Storage: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes. Store the aliquots at -20°C.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **CAY10512** stock solution.



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Caption: Workflow for preparing **CAY10512** stock solution.

Safety Precautions

CAY10512 should be handled with care, and appropriate safety precautions should be taken.

[5]

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Avoid inhalation of the powder and contact with skin and eyes.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.[5]

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